

A Comprehensive Technical Guide to the Safe Handling of Concentrated Nitric Acid

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Compound of Interest

Compound Name: *Nitric acid*

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Concentrated **nitric acid** (HNO_3) is a powerful oxidizing agent and a highly corrosive mineral acid indispensable in various research and development applications, including organic synthesis, metal etching, and cleaning of laboratory glassware.^{[1][2]} However, its potent chemical properties necessitate stringent safety protocols to mitigate the significant risks it poses to personnel and infrastructure. This guide provides an in-depth overview of the essential safety precautions, emergency procedures, and handling protocols required when working with concentrated **nitric acid**.

Hazard Identification and Risk Assessment

Concentrated **nitric acid** is a clear to yellowish liquid that can emit suffocating, acrid fumes.^[3] Fuming **nitric acid**, which has a higher concentration, may produce reddish fumes.^[2] The primary hazards associated with concentrated **nitric acid** include:

- Extreme Corrosivity: Capable of causing severe chemical burns upon contact with skin, eyes, and the respiratory and gastrointestinal tracts.^{[4][5]} Eye contact can lead to permanent corneal damage and blindness.^{[1][6]}
- Strong Oxidizer: It can violently react with a wide range of organic and inorganic materials, including alcohols, solvents, metals, and reducing agents, potentially leading to fires or explosions.^{[2][7][8]}

- Inhalation Toxicity: Inhalation of **nitric acid** mists or vapors can cause severe irritation to the respiratory tract, leading to delayed-onset pulmonary edema, a medical emergency that can be fatal.[6][9]
- Reactivity with Water: The dilution of concentrated **nitric acid** is an exothermic process that can generate significant heat and cause splattering if not performed correctly.[9][10]

A thorough risk assessment should be conducted before any procedure involving concentrated **nitric acid** to identify potential hazards and implement appropriate control measures.

Engineering Controls

Engineering controls are the first and most critical line of defense in minimizing exposure to **nitric acid** hazards.

- Chemical Fume Hood: All work with concentrated **nitric acid** must be conducted within a properly functioning chemical fume hood to control the inhalation of corrosive and toxic vapors.[1][11][12][13] The fume hood should be free of incompatible materials, especially organics.[14]
- Emergency Eyewash and Safety Shower: An easily accessible and regularly tested emergency eyewash station and safety shower are mandatory in any area where **nitric acid** is handled.[10][11][14][15] These should be reachable within 10-15 seconds of the work area.
- Ventilation: Adequate general laboratory ventilation is necessary to prevent the accumulation of fugitive emissions.[10][16]
- Storage Cabinets: Concentrated **nitric acid** should be stored in dedicated, acid-resistant cabinets, preferably made of plastic or metal with a corrosion-proof liner.[12][13]

Personal Protective Equipment (PPE)

Appropriate PPE is essential to protect against direct contact with concentrated **nitric acid**.

PPE Category	Specification
Eye and Face	Chemical splash goggles are mandatory. A face shield should be worn in conjunction with goggles when handling larger quantities or when there is a significant splash risk.[2][17]
Hand	Heavy-duty, chemical-resistant gloves are required. Suitable materials include butyl rubber and Viton®.[18] Nitrile gloves offer very little protection against concentrated nitric acid and can even ignite at high concentrations.[12][18] Double gloving is often recommended.[12]
Body	A lab coat, preferably one that is chemical-resistant, should be worn buttoned.[5][11] For larger scale operations, a chemical-resistant apron and sleeves are recommended.[14]
Footwear	Closed-toe shoes are mandatory.[11]
Respiratory	In situations where engineering controls may not be sufficient to maintain exposure below occupational limits, a respirator approved for acid gases should be used.[11]

Table 1: Personal Protective Equipment for Handling Concentrated **Nitric Acid**

Safe Handling and Storage Protocols

Adherence to strict handling and storage procedures is crucial for preventing incidents.

Handling

- Always add acid to water slowly and with constant stirring when diluting. Never add water to acid, as this can cause a violent exothermic reaction and splattering.[10][14]
- Use only compatible containers for handling and transferring **nitric acid**, such as those made of glass, high-density polyethylene (HDPE), or Teflon®.[16][19]

- Transport **nitric acid** in secondary containment, such as a bottle carrier, to prevent spills in case of primary container failure.[14][16][20]
- Avoid contact with incompatible materials. A comprehensive, though not exhaustive, list of incompatibilities is provided in Table 3.
- Work with the smallest practical quantities of **nitric acid**.[18]

Storage

- Store **nitric acid** in a cool, dry, and well-ventilated area away from direct sunlight and heat sources.[5][12][16]
- Segregate **nitric acid** from all incompatible materials, particularly organic compounds, flammable materials, bases, and reducing agents.[5][12][13]
- Store **nitric acid** in its original container when possible, and ensure containers are tightly closed.[1][18]
- Store containers below eye level to minimize the risk of dropping and splashing.[14][20]
- Use secondary containment trays or tubs to contain potential leaks.[1][12]

Occupational Exposure Limits

Various regulatory bodies have established occupational exposure limits for **nitric acid** to protect workers from its harmful effects.

Organization	TWA (8-hour)	STEL (15-minute)	IDLH
OSHA	2 ppm (5 mg/m ³)[3][9]	-	-
NIOSH	2 ppm (5 mg/m ³)[3][9]	4 ppm (10 mg/m ³)[3] [9]	25 ppm[3][9]
ACGIH	2 ppm (5.2 mg/m ³)[3] [9]	4 ppm (10 mg/m ³)[3] [9]	-
UK WEL	-	1 ppm (2.6 mg/m ³)[6]	-

Table 2: Occupational Exposure Limits for **Nitric Acid** TWA: Time-Weighted Average; STEL: Short-Term Exposure Limit; IDLH: Immediately Dangerous to Life or Health; OSHA: Occupational Safety and Health Administration; NIOSH: National Institute for Occupational Safety and Health; ACGIH: American Conference of Governmental Industrial Hygienists; UK WEL: United Kingdom Workplace Exposure Limit.

Emergency Procedures

Prompt and appropriate action is critical in the event of a **nitric acid**-related emergency.

First Aid

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing.[1][4] Seek immediate medical attention.[1]
- Eye Contact: Immediately flush the eyes with water for at least 15-30 minutes, holding the eyelids open.[1][9] Remove contact lenses if present and easy to do.[9] Seek immediate medical attention.[1][4]
- Inhalation: Move the victim to fresh air immediately.[1][4] If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration.[21] Seek immediate medical attention.[1] Note that symptoms such as pulmonary edema can be delayed for several hours to days.[6][9]
- Ingestion: Do NOT induce vomiting.[4] If the person is conscious, rinse their mouth with water and have them drink a glass of water or milk.[4][21] Seek immediate medical attention.[4]

Spill Response

The appropriate response to a **nitric acid** spill depends on its size and location.

- Small Spills (<1 Liter):
 - Alert personnel in the immediate area.
 - Ensure proper PPE is worn.

- Contain the spill with an inert absorbent material such as sand, earth, or a commercial acid spill kit.[1][19] Do not use combustible materials like sawdust.[14]
- Neutralize the spill by slowly adding a weak base, such as sodium bicarbonate or sodium carbonate, from the outside in.[1][18][22]
- Collect the neutralized residue into a suitable, labeled waste container.
- Decontaminate the spill area with soap and water.[14]

- Large Spills (>1 Liter):
 - Evacuate the laboratory immediately and alert others.[1][22]
 - Close the laboratory doors.
 - Contact your institution's emergency response team or local emergency services.[1]

Waste Disposal

Nitric acid waste is considered hazardous and must be disposed of according to institutional and local regulations.

- Collect **nitric acid** waste in a dedicated, properly labeled, and compatible container.[12][18]
- Never mix **nitric acid** waste with other waste streams, especially organic solvents or other incompatible chemicals.[7][14][23]
- Arrange for disposal through your institution's environmental health and safety department. [18][24]

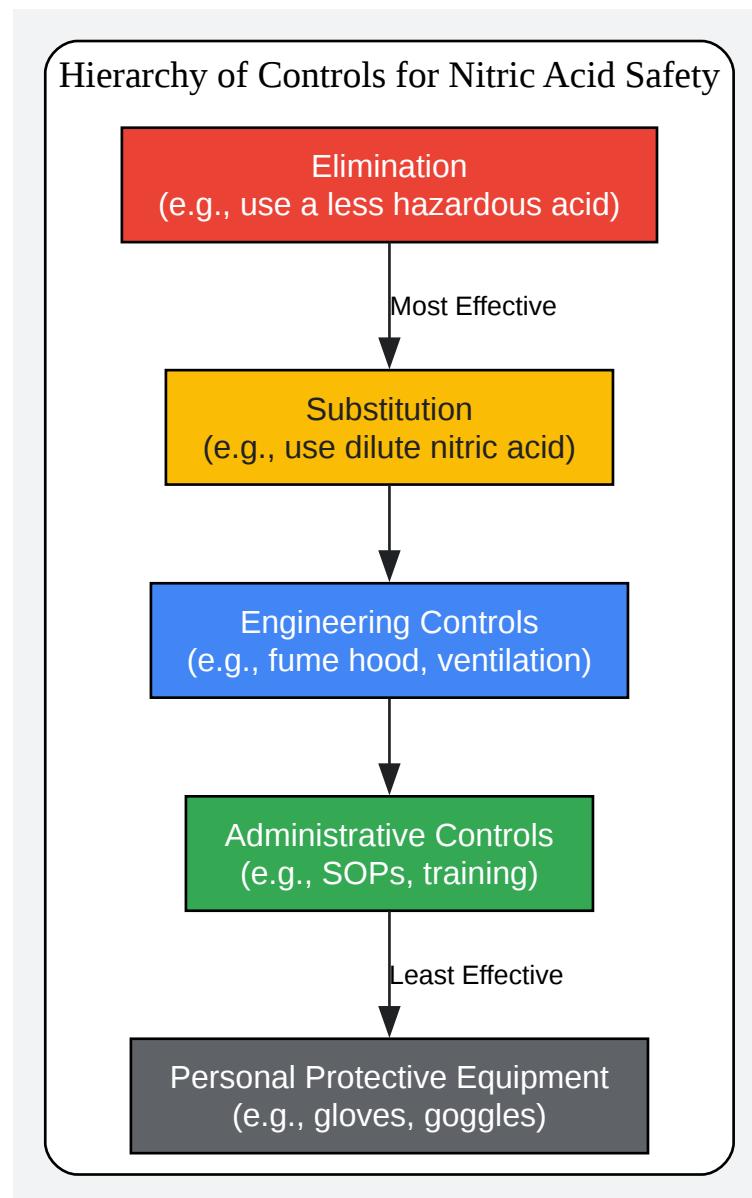
Chemical Compatibility

The strong oxidizing nature of concentrated **nitric acid** makes it incompatible with a wide range of substances.

Incompatible Material Class	Examples
Organic Compounds	Alcohols, acetone, acetic acid, acetic anhydride, acetonitrile, organic solvents, charcoal, turpentine. [1] [7] [8] [25]
Bases	Sodium hydroxide, potassium hydroxide, ammonia. [9] [12]
Reducing Agents	Metal hydrides, formic acid. [8]
Metals	Powdered metals, alkali metals (sodium, potassium), alkaline earth metals (magnesium, calcium), copper, brass. [7] [9] [25]
Other	Cyanides, sulfides, carbides. [9]

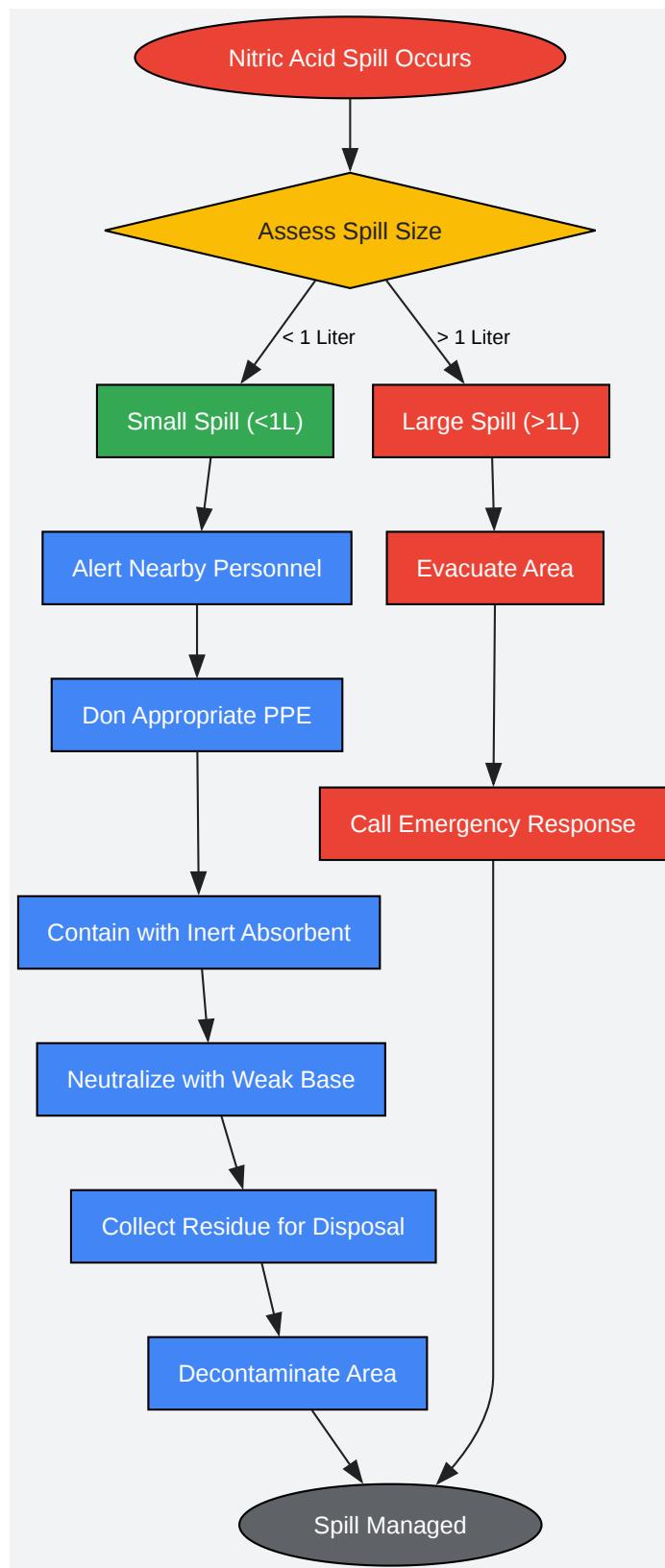
Table 3: Common Incompatibilities of Concentrated **Nitric Acid**

Visualizations



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Caption: Hierarchy of controls for managing **nitric acid** risks.

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Caption: Decision workflow for **nitric acid** spill response.

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